

# Essential Safety and Logistics for Handling Tofersen

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of **Tofersen** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the secure and effective use of this antisense oligonucleotide therapeutic in a laboratory setting.

# Personal Protective Equipment (PPE) and Safety Recommendations

While **Tofersen** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and maintain the integrity of the product.[1] The selection of appropriate PPE should be determined by a thorough hazard assessment of the specific laboratory procedures being performed.[2]



PPE Category	Item	Recommended Use and Specifications
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for handling Tofersen. Double-gloving is recommended for added protection. Gloves should be promptly removed and replaced if they come into contact with the chemical.[1]
Eye Protection	Safety Glasses with Side Shields	Minimum requirement for working in a laboratory where Tofersen is handled.[1]
Goggles	Required when there is a risk of liquid splashes or chemical vapors.[1]	
Body Protection	Laboratory Coat	To be worn over personal clothing at all times within the laboratory to protect against incidental contact.[3][4]
Respiratory Protection	Not Generally Required	Use in a well-ventilated area with appropriate exhaust is recommended.[1] A risk assessment may indicate the need for a respirator for specialized tasks.
Face Protection	Face Shield	Recommended in conjunction with goggles when there is a significant splash hazard.

# **Experimental Protocols: Handling and Preparation**

Aseptic technique is mandatory when preparing and handling **Tofersen** to prevent contamination and ensure product sterility.[5]



### Vial Preparation:

- Warm to Room Temperature: Allow the refrigerated vial of **Tofersen** to warm to room temperature (25°C/77°F) before administration. Do not use external heat sources.[6][7]
- Inspect the Vial: Visually inspect the solution for particulate matter and discoloration. The solution should be clear and colorless to slightly yellow. Do not use if particles are observed or the liquid is discolored.[6][7]
- Do Not Shake: To prevent denaturation of the product, do not shake the vial.[6][7]

#### Withdrawal of **Tofersen**:

- Aseptic Technique: Use a sterile syringe and needle for withdrawal.
- Withdraw Dose: Withdraw the required volume of Tofersen from the single-dose vial.
- Immediate Use: The solution contains no preservatives and should be used immediately or within 4 hours of removal from the vial. If not used within this timeframe, it must be discarded.[6][8]
- No Dilution: **Tofersen** should not be diluted.[8]

# **Disposal Plan**

Proper disposal of unused **Tofersen** and associated materials is essential to prevent environmental contamination and accidental exposure.

- Unused Tofersen: Any unused portion of Tofersen in the single-dose vial must be discarded.[6][8] As Tofersen is not classified as a hazardous material, it can typically be disposed of in a biohazard-chemo toxic container for incineration.[9]
- Empty Vials: Empty vials that do not contain protected patient information can be discarded in the regular trash.[9]
- Contaminated Materials: All materials that have come into contact with Tofersen, such as syringes, needles, and gloves, should be disposed of in appropriate biohazard containers.





Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines, as local regulations may vary.[2]

### **First Aid Measures**

In the event of exposure, the following first aid measures should be taken:

- Eye Contact: Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[1]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if adverse health effects persist or are severe.[1]
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.[1]

# **Diagrams**



# Preparation Allow vial to reach room temperature Inspect vial for particles and discoloration Withdraw required dose using aseptic technique Handling Administer immediately or within 4 hours Disposal Discard unused portion Dispose of empty vial in regular trash of Tofersen Dispose of contaminated

### Tofersen Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **Tofersen**.

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